

# 2,2-Dimethylpentanal CAS number and physical constants

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## An In-depth Technical Guide to 2,2-Dimethylpentanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,2-Dimethylpentanal**, a branched aliphatic aldehyde. The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

#### **Core Properties of 2,2-Dimethylpentanal**

**2,2-Dimethylpentanal**, also known as 2,2-dimethylvaleraldehyde, is an organic compound with the chemical formula  $C_7H_{14}O[1][2][3][4]$ . Its structure features a pentanal backbone with two methyl groups attached to the alpha carbon. The CAS Registry Number for this compound is 14250-88-5[1][2][3][4].

#### **Physical and Chemical Constants**

The known physical and chemical properties of **2,2-Dimethylpentanal** are summarized in the table below. These constants are crucial for its handling, application in synthesis, and purification.



Property	Value	Reference
CAS Number	14250-88-5	[1][2][3][4]
Molecular Formula	C7H14O	[1][2][3][4]
Molecular Weight	114.19 g/mol	[1][4]
Boiling Point	136.4 °C at 760 mmHg	
Density	0.807 g/cm <sup>3</sup>	
Flash Point	24.5 °C	
Melting Point	Not Available	[3]
Solubility	Expected to have low solubility in water and be soluble in organic solvents.	

### **Experimental Protocols**

While specific, detailed experimental protocols for the determination of all physical constants of **2,2-Dimethylpentanal** are not readily available in the literature, standard methodologies for aliphatic aldehydes can be applied.

#### **Determination of Boiling Point**

The boiling point of **2,2-Dimethylpentanal** can be determined using a standard distillation or reflux apparatus.

- Apparatus: A round-bottom flask, heating mantle, condenser, thermometer, and distillation head.
- Procedure:
  - Place a sample of 2,2-Dimethylpentanal in the round-bottom flask with a few boiling chips.
  - Assemble the distillation apparatus.



- Slowly heat the sample until it begins to boil.
- Record the temperature at which the vapor and liquid are in equilibrium, and the temperature remains constant. This temperature is the boiling point.

#### **Determination of Density**

The density of liquid **2,2-Dimethylpentanal** can be determined using a pycnometer or a digital density meter.

- Apparatus: A pycnometer of a known volume, a balance, and a temperature-controlled water bath.
- Procedure:
  - Weigh the empty, dry pycnometer.
  - Fill the pycnometer with **2,2-Dimethylpentanal**, ensuring there are no air bubbles.
  - Place the filled pycnometer in a water bath to bring it to a specific temperature (e.g., 20 °C).
  - Remove any excess liquid and weigh the filled pycnometer.
  - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

### **Chemical Synthesis and Reactivity**

**2,2-Dimethylpentanal** is a useful intermediate in organic synthesis. One of its key reactions is the aldol condensation.

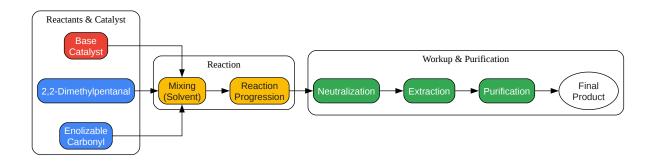
#### **Aldol Condensation of 2,2-Dimethylpentanal**

Due to the absence of  $\alpha$ -hydrogens, **2,2-Dimethylpentanal** can act as an electrophile in a crossed aldol condensation with another enolizable aldehyde or ketone. A general protocol for a base-catalyzed crossed aldol condensation is as follows:



- Reactants: **2,2-Dimethylpentanal**, an enolizable aldehyde or ketone (e.g., acetone), a base catalyst (e.g., sodium hydroxide), and a solvent (e.g., ethanol).
- Procedure:
  - Dissolve the enolizable carbonyl compound in the solvent in a reaction flask.
  - Slowly add the base catalyst to the solution while stirring.
  - Add **2,2-Dimethylpentanal** dropwise to the reaction mixture.
  - The reaction is typically stirred at room temperature or with gentle heating.
  - The progress of the reaction can be monitored by thin-layer chromatography (TLC).
  - $\circ$  Upon completion, the reaction is worked up by neutralization, extraction, and purification of the  $\beta$ -hydroxy carbonyl product, which may dehydrate to form an  $\alpha,\beta$ -unsaturated carbonyl compound.

Below is a logical workflow for a general crossed aldol condensation involving **2,2- Dimethylpentanal**.



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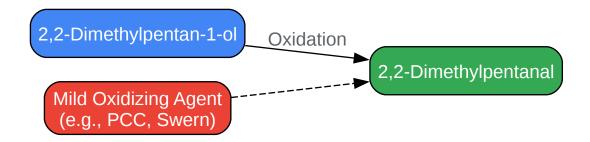
Caption: Workflow for a crossed aldol condensation.

#### **Biological Activity and Signaling Pathways**

Currently, there is no significant information available in the scientific literature regarding the biological activity of **2,2-Dimethylpentanal** or its involvement in any signaling pathways. Its primary application appears to be as a synthetic intermediate in organic chemistry.

### Synthesis of 2,2-Dimethylpentanal

A plausible synthetic route to **2,2-Dimethylpentanal** involves the oxidation of the corresponding primary alcohol, 2,2-dimethylpentan-1-ol.



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Caption: Synthesis of 2,2-Dimethylpentanal.

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